

# Laboratory guidelines for storage and handling of Fitusiran

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## Compound of Interest

Compound Name: *Fitusiran*

Cat. No.: *B15615368*

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## Application Notes and Protocols for Fitusiran

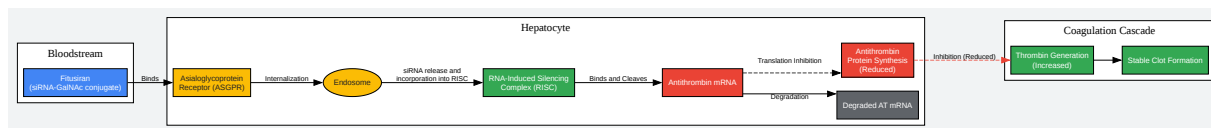
For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Fitusiran** is a small interfering RNA (siRNA) therapeutic designed to lower antithrombin (AT) levels, thereby promoting thrombin generation and rebalancing hemostasis in individuals with hemophilia A or B.<sup>[1][2][3]</sup> As an RNA-based therapeutic, proper storage and handling are critical to maintain its stability and efficacy. These application notes provide detailed guidelines and protocols for the laboratory storage and handling of **Fitusiran**.

### Mechanism of Action

**Fitusiran** is conjugated to N-acetylgalactosamine (GalNAc), which facilitates its targeted delivery to hepatocytes via the asialoglycoprotein receptor.<sup>[2][3]</sup> Once inside the hepatocyte, **Fitusiran** utilizes the RNA interference (RNAi) pathway. The siRNA unwinds and the antisense strand is incorporated into the RNA-induced silencing complex (RISC). This complex then binds to the messenger RNA (mRNA) of antithrombin, leading to its cleavage and degradation.<sup>[2][4]</sup> The subsequent reduction in antithrombin synthesis results in increased thrombin generation, which helps to form a stable blood clot.<sup>[2][4][5]</sup>



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Caption: **Fitusiran**'s mechanism of action, from hepatocyte uptake to reduced antithrombin synthesis and increased thrombin generation.

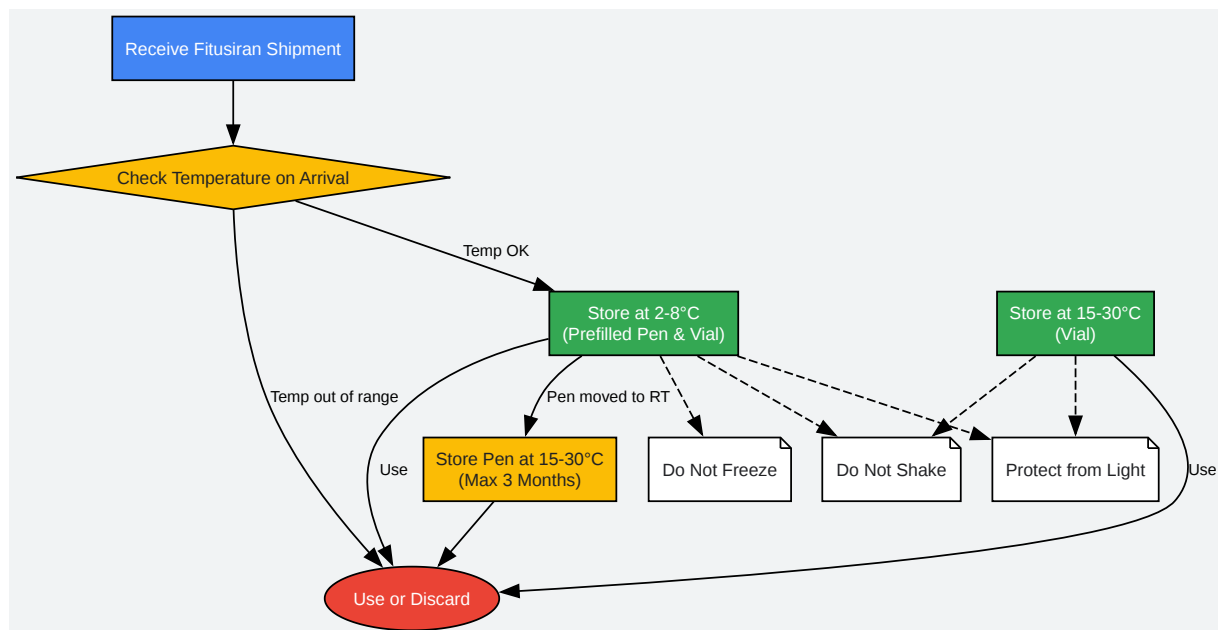
## Storage and Stability

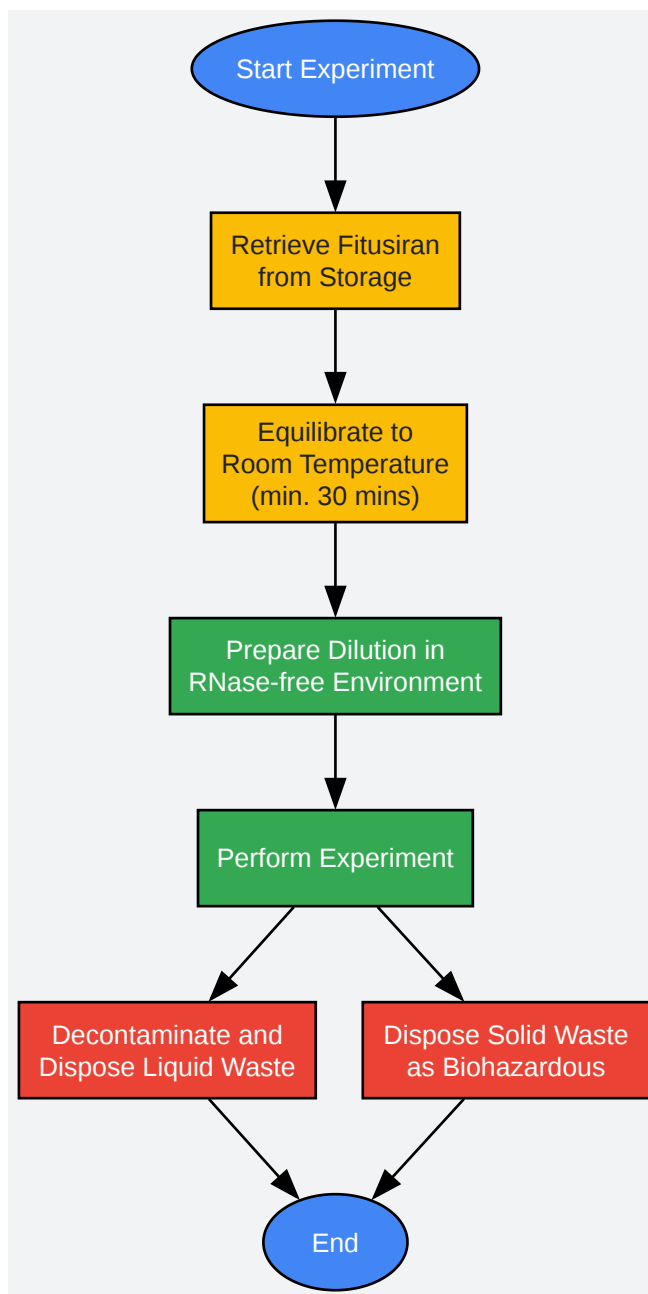
Proper storage of **Fitusiran** is crucial to prevent degradation, particularly from ribonucleases (RNases).[6] The following table summarizes the recommended storage conditions for different formulations of **Fitusiran**.

Formulation	Storage Condition	Temperature	Duration	Notes
50 mg Prefilled Pen	Refrigerated	2°C to 8°C (36°F to 46°F)	Until expiration date	Store in the original carton to protect from light. [7]
Room Temperature	15°C to 30°C (59°F to 86°F)	Single period up to 3 months	Do not return to the refrigerator after storage at room temperature. Discard after 3 months or at the expiration date, whichever comes first.[7][8]	
20 mg Vial	Refrigerated or Room Temp	2°C to 8°C (36°F to 46°F) or 15°C to 30°C (59°F to 86°F)	Until expiration date	Store in the original carton to protect from light. Do not return to the refrigerator after storage at room temperature.[7] [9]
In Solvent	Frozen	-20°C	1 month	Sealed storage, away from moisture.[10]
Deep Freeze	-80°C	6 months	Sealed storage, away from moisture.[10]	

General Storage Precautions:

- Do not shake **Fitusiran** at any time.[\[7\]](#)
- Do not freeze, heat, or expose to direct sunlight.[\[9\]](#)
- Keep the container tightly sealed in a cool, well-ventilated area.[\[10\]](#)





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